

DL-Valine-d2 CAS number and molecular formula

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Compound of Interest

Compound Name: DL-Valine-d2

Cat. No.: B1433371

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Technical Guide: DL-Valine-d2

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides comprehensive information on **DL-Valine-d2**, a deuterated form of the amino acid DL-Valine. It is intended for use by researchers and professionals in the fields of analytical chemistry, pharmacology, and drug development who utilize stable isotope-labeled compounds.

Core Properties of DL-Valine-d2

DL-Valine-d2 is primarily utilized as an internal standard for the quantitative analysis of Valine in biological samples through mass spectrometry techniques such as LC-MS or GC-MS.^[1] Its use as a tracer in metabolic and pharmacokinetic studies is also a key application, as the deuterium labeling can affect the drug's metabolic and pharmacokinetic profiles.^[1]

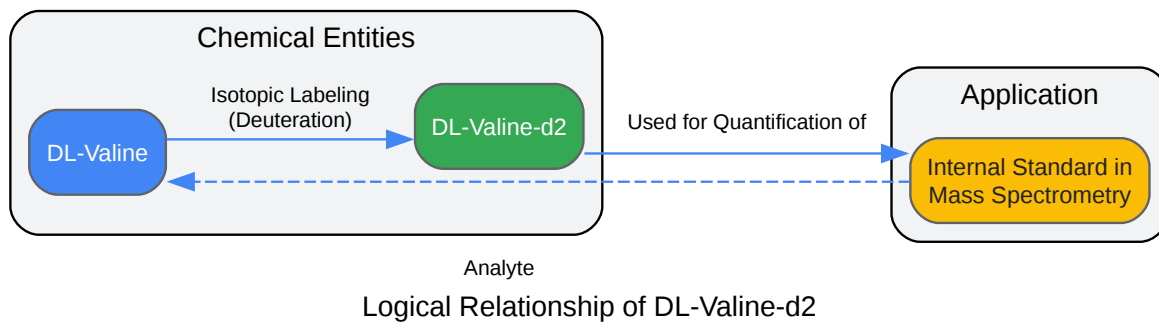
Quantitative Data

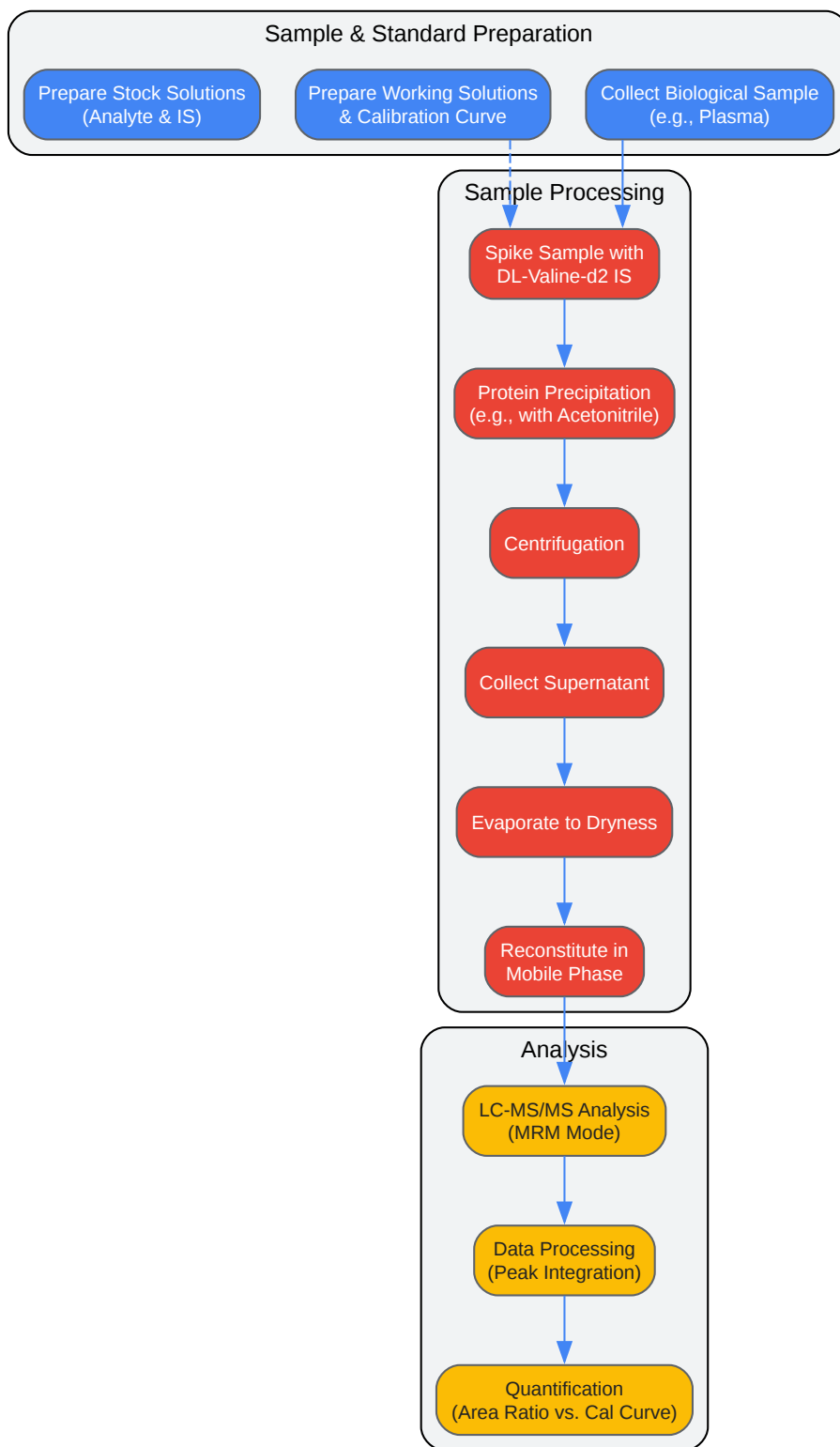
The following table summarizes the key chemical identifiers and properties of **DL-Valine-d2** and its unlabeled counterpart, DL-Valine.

Property	DL-Valine-d2	DL-Valine (unlabeled)
CAS Number	83181-79-7[1][2]	516-06-3[3]
Molecular Formula	C ₅ H ₉ D ₂ NO ₂ [2]	C ₅ H ₁₁ NO ₂ [4][5]
Molecular Weight	119.16 g/mol [2]	117.15 g/mol [5][6][7]
Synonyms	DL-Valine-2,3-d2, 2-amino-2,3-dideuterio-3-methylbutanoic acid[1][3]	(±)-α-Aminoisovaleric acid, DL-2-Amino-3-methylbutanoic acid[7]

Logical Relationship Diagram

The following diagram illustrates the relationship between DL-Valine, its deuterated form, and its primary application.





Experimental Workflow for DL-Valine-d2 as Internal Standard

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. nbinnco.com [nbinnco.com]
- 3. researchgate.net [researchgate.net]
- 4. CN102070473B - Method for synthesizing D-valine - Google Patents [patents.google.com]
- 5. researchgate.net [researchgate.net]
- 6. DL-Valine [webbook.nist.gov]
- 7. 13-Minute Comprehensive LC-MS/MS Analysis of Amino Acids in Plasma [restek.com]
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